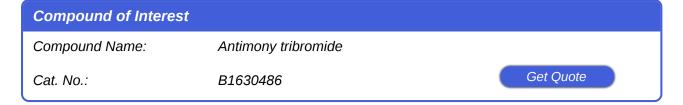


How to handle and store hygroscopic Antimony tribromide

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Technical Support Center: Antimony Tribromide (SbBr₃)

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling and storing hygroscopic **Antimony tribromide** (SbBr₃).

Frequently Asked Questions (FAQs)

Q1: What is **Antimony tribromide** and why is it considered hygroscopic?

Antimony tribromide (SbBr₃) is a yellow crystalline solid.[1] It is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This property is due to the strong affinity of the antimony center for water molecules. When exposed to moist air, it will deliquesce, meaning it will absorb enough water to turn into a liquid solution.[1]

Q2: What happens when **Antimony tribromide** is exposed to water?

Antimony tribromide reacts with water in a process called hydrolysis. This reaction decomposes the compound to form antimony trioxide (Sb₂O₃) and hydrobromic acid (HBr).[1] This decomposition will compromise the integrity of the reagent and can significantly impact experimental results.

Q3: What are the primary safety concerns when working with **Antimony tribromide**?







Antimony tribromide is a corrosive and toxic substance.[1] Contact can cause severe irritation and burns to the skin and eyes. Inhalation of dust can irritate the respiratory tract. It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a fume hood.

Q4: How should I properly store **Antimony tribromide**?

To prevent moisture absorption and decomposition, **Antimony tribromide** should be stored in a tightly sealed, waterproof container. The container should be placed in a cool, dry, and well-ventilated area, away from incompatible materials such as strong bases and oxidizing agents. For long-term storage, storing the container inside a desiccator or a glovebox with an inert atmosphere (e.g., nitrogen or argon) is highly recommended.

Q5: Can I use **Antimony tribromide** that has been exposed to air?

It is strongly advised against using **Antimony tribromide** that has been visibly exposed to air, especially if it appears clumpy, discolored, or has started to liquefy. The presence of moisture indicates that the compound has at least partially decomposed, which will introduce impurities and affect the stoichiometry of your reactions.

Troubleshooting Guide

Troubleshooting & Optimization

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Problem	Possible Cause	Solution
Low or no yield in a reaction where SbBr₃ is a catalyst (e.g., Friedel-Crafts acylation).	The SbBr₃ catalyst has been deactivated by moisture.[2]	Ensure all reagents, solvents, and glassware are rigorously dried before use. Handle SbBr3 under an inert atmosphere (glovebox or Schlenk line). Use a freshly opened bottle of SbBr3 or a properly stored one. Consider increasing the catalyst loading to compensate for minor deactivation, but be aware this may lead to side reactions.[2]
Inconsistent experimental results between batches.	The hygroscopic nature of SbBr ₃ is leading to variable amounts of active reagent being used.	Standardize the handling and storage protocol for SbBr ₃ across all experiments. Weigh the compound quickly in a dry environment or preferably inside a glovebox.
The Antimony tribromide powder is clumpy or has a hardened surface.	The reagent has absorbed atmospheric moisture.	Do not use the clumpy material. If only the surface is affected, it might be possible to carefully remove the top layer inside a glovebox, but this is not ideal. It is best to use a fresh, unopened container.
Formation of a white precipitate (antimony trioxide) in the reaction mixture.	The SbBr₃ has reacted with residual water in the solvent or on the glassware.	Thoroughly dry all solvents and glassware before the reaction. Flame-dry glassware under vacuum or oven-dry it overnight and cool under an inert atmosphere.
Corrosion of metal spatulas or other equipment.	Antimony tribromide is corrosive, and its hydrolysis	Use spatulas and other equipment made of corrosion-



product, hydrobromic acid, is also highly corrosive.

resistant materials such as glass, ceramic, or PTFE.

Data Presentation

Physical and Chemical Properties of Antimony Tribromide

Property	Value
Molecular Formula	SbBr ₃
Molar Mass	361.47 g/mol
Appearance	Yellow crystalline solid
Melting Point	96.6 °C
Boiling Point	288 °C
Density	4.35 g/cm ³
Hygroscopicity	Deliquescent
Solubility	Reacts with water. Soluble in hydrobromic acid, carbon disulfide, acetone, and alcohols.

Deliquescence Relative Humidity (DRH) of Various Salts at Room Temperature

While specific quantitative data for the deliquescence of **Antimony tribromide** is not readily available in the searched literature, the table below provides context by showing the DRH for other common salts. Lower DRH values indicate a greater tendency to absorb moisture from the air. Given that SbBr₃ is described as deliquescent, its DRH is likely to be in a range where it will readily absorb moisture under typical laboratory ambient conditions.



Compound	Deliquescence Relative Humidity (DRH) at ~298 K (%)
Calcium Chloride (CaCl ₂)	~32
Lithium Chloride (LiCl)	~11
Magnesium Chloride (MgCl ₂)	~33
Sodium Chloride (NaCl)	~75
Potassium Carbonate (K ₂ CO ₃)	~44
Antimony Tribromide (SbBr₃)	Qualitatively described as deliquescent

Experimental Protocols

Detailed Methodology for Friedel-Crafts Acylation of Anisole using **Antimony Tribromide** as a Catalyst

This protocol describes a representative procedure for using **Antimony tribromide** as a Lewis acid catalyst. All operations should be performed under a dry, inert atmosphere (e.g., in a glovebox or using a Schlenk line) due to the hygroscopic nature of SbBr₃.

Materials:

- Anhydrous **Antimony tribromide** (SbBr₃)
- Anhydrous Anisole
- Anhydrous Acetyl chloride
- Anhydrous Dichloromethane (DCM)
- Deionized water
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO₄)



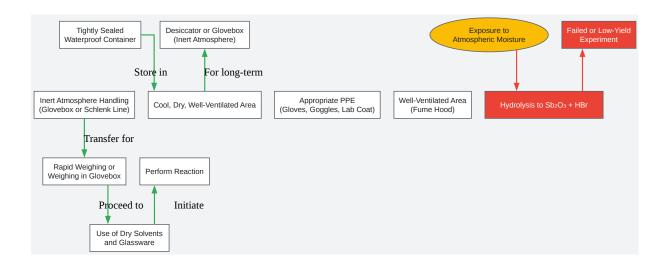
Procedure:

- Glassware Preparation: All glassware (a round-bottom flask with a magnetic stir bar, a dropping funnel, and a condenser) must be thoroughly dried in an oven at 120°C overnight and cooled under a stream of dry nitrogen or argon.
- Reaction Setup: Assemble the glassware under a positive pressure of inert gas.
- · Reagent Addition:
 - In a glovebox, weigh 1.1 equivalents of anhydrous Antimony tribromide into the roundbottom flask.
 - Outside the glovebox (using Schlenk techniques), add anhydrous DCM to the flask to dissolve the SbBr₃.
 - Add 1.0 equivalent of anhydrous anisole to the flask.
 - Cool the mixture to 0°C using an ice bath.
 - Slowly add 1.05 equivalents of anhydrous acetyl chloride dropwise from the dropping funnel over 30 minutes with vigorous stirring.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up:
 - Upon completion, carefully and slowly quench the reaction by pouring the mixture over crushed ice.
 - Separate the organic layer and wash it sequentially with deionized water and a saturated sodium bicarbonate solution.
 - Dry the organic layer over anhydrous magnesium sulfate.



- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired acylated product.

Mandatory Visualization



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Caption: Logical workflow for handling and storing hygroscopic **Antimony tribromide**.

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References



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